Technical Monograph: 2-[(Propan-2-yloxy)methyl]morpholine

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Compound of Interest

Compound Name:	*2-[(Propan-2-yloxy)methyl]morpholine*
CAS No.:	*1216304-85-6*
Cat. No.:	*B1427049*

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CAS Number: 1216304-85-6 Synonyms: 2-(Isopropoxymethyl)morpholine; 2-[(1-Methylethoxy)methyl]morpholine

Part 1: Executive Summary & Core Directive

2-[(Propan-2-yloxy)methyl]morpholine (CAS 1216304-85-6) is a specialized heterocyclic building block extensively utilized in modern medicinal chemistry.[1] As a 2-substituted morpholine derivative, it serves as a critical pharmacophore for modulating physicochemical properties such as lipophilicity (LogP), aqueous solubility, and metabolic stability in drug candidates.

This guide provides a comprehensive technical analysis of this compound, moving beyond basic catalog data to explore its synthetic accessibility, reactivity profile, and strategic application in "Hit-to-Lead" optimization campaigns. It is designed for researchers requiring actionable insights into incorporating this scaffold into bioactive molecules.

Part 2: Chemical Identity & Physicochemical Profile

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Identification Data

Property	Specification
CAS Number	1216304-85-6
IUPAC Name	2-[(Propan-2-yloxy)methyl]morpholine
Molecular Formula	C H NO
Molecular Weight	159.23 g/mol
SMILES	CC(C)OCC1CNCCO1
InChI Key	SLPUHYSYZSKHFL-UHFFFAOYSA-N

Predicted Physicochemical Properties

Note: Experimental values may vary based on salt form (e.g., hydrochloride).

Parameter	Value (Predicted)	Relevance
LogP	~0.1 – 0.5	Ideal for lowering lipophilicity in CNS-active drugs.
Boiling Point	~210°C (at 760 mmHg)	High boiling point requires vacuum distillation for purification.
pKa (Conj. Acid)	~8.4	Typical for secondary morpholines; ensures solubility at physiological pH.
Density	~0.98 g/cm³	Liquid at room temperature (free base).

Part 3: Synthetic Methodologies

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The synthesis of 2-substituted morpholines is a non-trivial challenge in organic chemistry, often requiring precise control over regiochemistry. Two primary routes are established for accessing CAS 1216304-85-6.

Route A: The Epichlorohydrin Cyclization (Industrial Preferred)

This route is favored for scalability. It involves the ring-opening of epichlorohydrin with isopropyl alcohol, followed by a cyclization with a nitrogen source (e.g., 2-aminoethyl hydrogen sulfate).

Mechanism:

- Etherification: Epichlorohydrin reacts with isopropanol (catalyzed by Lewis acid or base) to form the chlorohydrin intermediate.
- Cyclization: The intermediate reacts with 2-aminoethanol (or its sulfate ester) under basic conditions. The intramolecular

  reaction closes the morpholine ring.

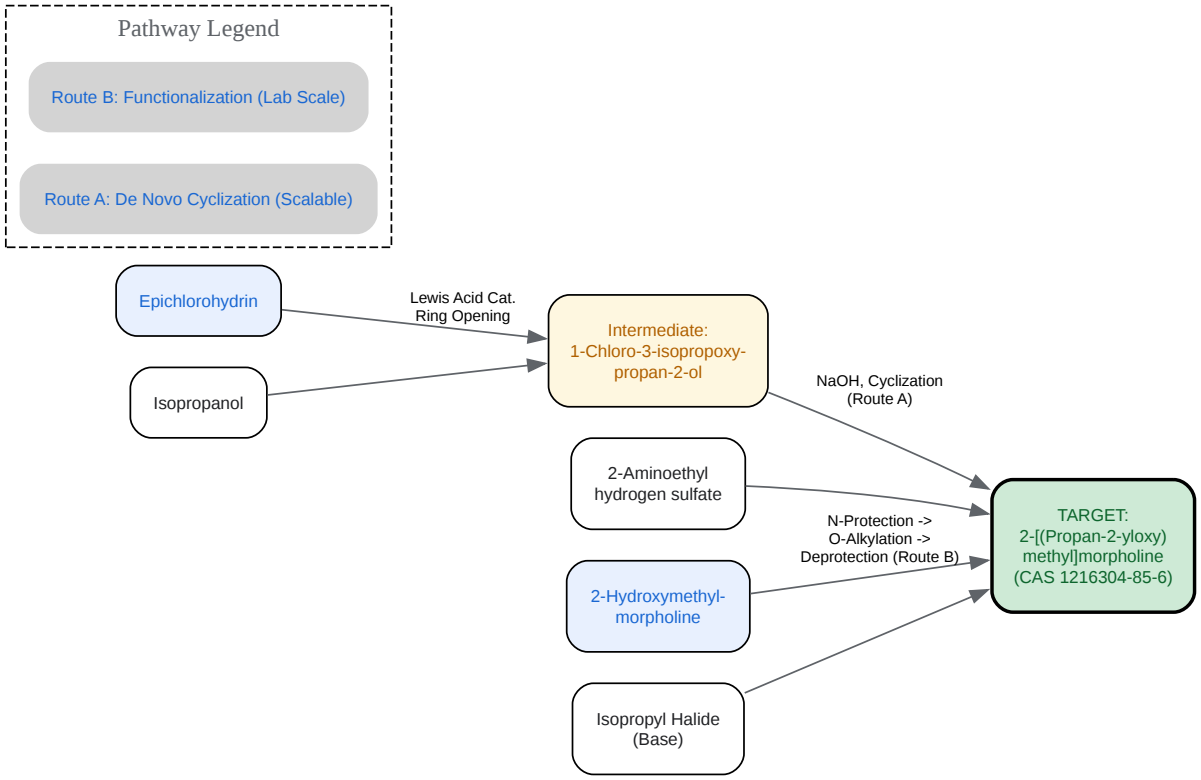
Route B: Alkylation of 2-Hydroxymethylmorpholine

This route is preferred for library synthesis where the morpholine core is already established.

- Starting Material: 2-Hydroxymethylmorpholine (CAS 103003-01-6).[2]
- Reagent: 2-Bromopropane (Isopropyl bromide).
- Conditions: NaH in DMF or KOH in DMSO.
- Challenge: Requires N-protection (e.g., Boc) to prevent N-alkylation, followed by deprotection.

Visualization of Synthetic Pathways

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Figure 1: Dual synthetic pathways for CAS 1216304-85-6. Route A is preferred for bulk manufacturing; Route B for analog generation.

Part 4: Medicinal Chemistry Applications[5][6][7][8][9]

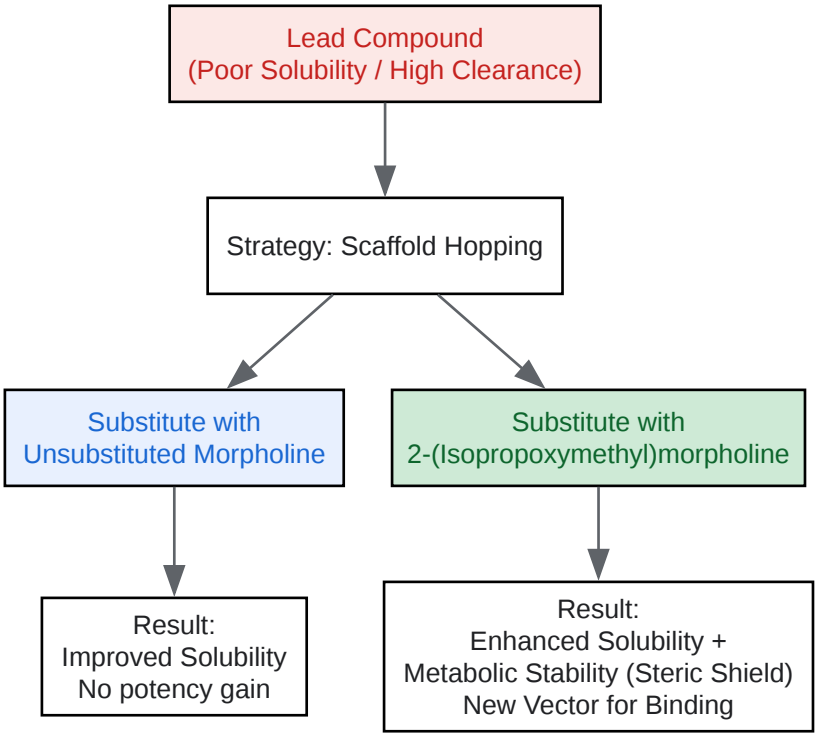
The "Privileged Scaffold" Status

Morpholine rings are ubiquitous in FDA-approved drugs (e.g., Gefitinib, Linezolid). The addition of the 2-isopropoxymethyl group in CAS 1216304-85-6 offers specific advantages:

- Solubility Modulation: The ether oxygen accepts hydrogen bonds, improving aqueous solubility compared to alkyl analogs.
- Metabolic Stability: The isopropyl group hinders oxidative dealkylation at the ether linkage (steric protection) compared to a simple methyl ether.
- Bioisosterism: It acts as a bioisostere for other cyclic amines, potentially reducing hERG channel inhibition—a common liability in drug discovery.

Structural Activity Relationship (SAR) Workflow

When optimizing a lead compound, researchers substitute a plain morpholine with CAS 1216304-85-6 to probe the binding pocket's tolerance for bulk at the 2-position.



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Figure 2: Decision logic for incorporating the 2-isopropoxymethyl moiety during Lead Optimization.

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Part 5: Handling, Safety & Protocols

Safety Profile (GHS Classification)

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- Handling: Handle under inert atmosphere (Nitrogen/Argon) due to the secondary amine's potential to absorb CO

  (carbamate formation).

Standard Experimental Protocol: Amide Coupling

To attach CAS 1216304-85-6 to a carboxylic acid core (R-COOH).

- Activation: Dissolve R-COOH (1.0 eq) in DMF. Add HATU (1.2 eq) and DIPEA (3.0 eq). Stir for 15 min.
- Addition: Add **2-[(Propan-2-yloxy)methyl]morpholine** (1.1 eq).
- Reaction: Stir at RT for 2–12 hours. Monitor by LC-MS (Target mass = M_acid + 159.23 - 18).
- Workup: Dilute with EtOAc, wash with sat. NaHCO

  and brine. Dry over MgSO

  .
- Purification: Flash chromatography (DCM/MeOH gradient).

References

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